

2-Chloro-4-(methylsulfonyl)phenol chemical properties

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Compound of Interest

Compound Name: 2-Chloro-4-(methylsulfonyl)phenol

Cat. No.: B1605916

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An In-depth Technical Guide to **2-Chloro-4-(methylsulfonyl)phenol**

Introduction

2-Chloro-4-(methylsulfonyl)phenol is a substituted aromatic compound of significant interest in the fields of organic synthesis and medicinal chemistry. Its molecular architecture, featuring a phenol ring substituted with a chlorine atom, a hydroxyl group, and a methylsulfonyl group, provides a unique combination of electronic and steric properties. The potent electron-withdrawing nature of the methylsulfonyl (-SO₂Me) group, combined with the directing effects of the chloro and hydroxyl substituents, makes this molecule a versatile building block and a subject of study for structure-activity relationships (SAR).^{[1][2]}

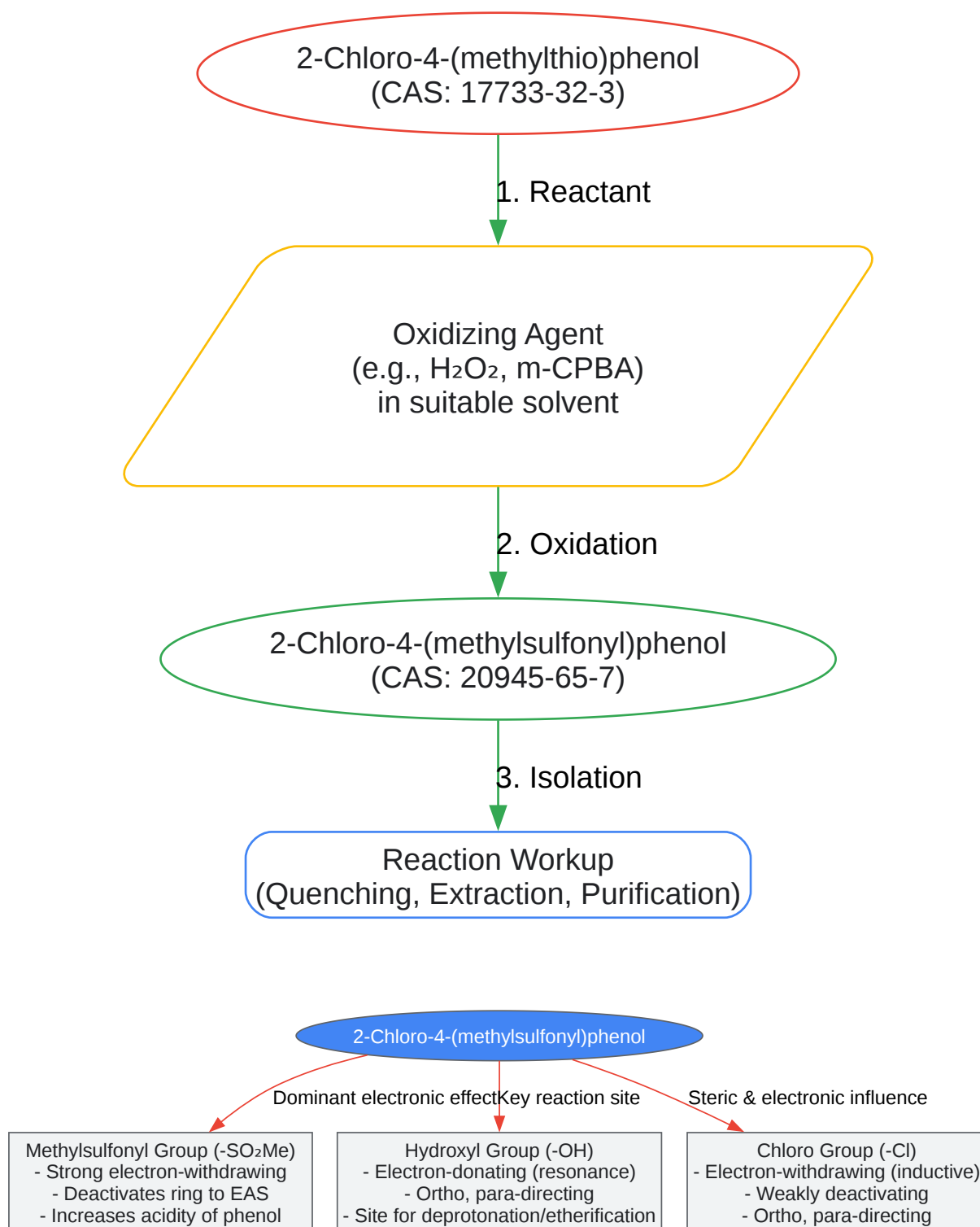
This guide serves as a technical resource for researchers and drug development professionals, offering a comprehensive overview of the core chemical properties, synthesis, reactivity, and handling of **2-Chloro-4-(methylsulfonyl)phenol** (CAS No. 20945-65-7).^[1] The insights provided herein are grounded in established chemical principles and available technical data to facilitate its effective application in a laboratory setting.

Chemical Identity and Physicochemical Properties

The fundamental identity and physical characteristics of a compound are paramount for its application in research and development. These properties dictate solvent selection, reaction conditions, and purification strategies.

Chemical Structure and Identifiers

The structure of **2-Chloro-4-(methylsulfonyl)phenol** is defined by a benzene ring with substituents at positions 1 (hydroxyl), 2 (chloro), and 4 (methylsulfonyl).



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References

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- 2. 2-Chloro-4-(4-methylsulfonylphenyl)phenol|CAS 1261991-24-5 [benchchem.com]
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